

Application Notes and Protocols for Org 43553 in Ovulation Induction

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Compound of Interest

Compound Name: Org 43553

Cat. No.: B15544585

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Introduction

Org 43553 is a potent, orally active, low molecular weight (LMW) agonist of the luteinizing hormone (LH) receptor.^{[1][2][3]} It represents a significant advancement in reproductive technology, offering a potential oral alternative to injectable gonadotropins like human chorionic gonadotropin (hCG) for inducing ovulation.^{[1][2]} Preclinical and clinical studies have demonstrated its efficacy in inducing oocyte maturation and ovulation.^{[1][2][4]} Its shorter half-life compared to hCG may also offer a clinical benefit by reducing the risk of ovarian hyperstimulation syndrome (OHSS).^{[1][2][5]}

These application notes provide a comprehensive overview of the in vivo use of **Org 43553** for ovulation induction, based on preclinical data. Detailed protocols for common animal models are provided to guide researchers in their study design.

Mechanism of Action and Signaling Pathway

Org 43553 acts as an allosteric agonist at the human LH receptor (LHR).[6][7] Unlike the endogenous ligand LH, which binds to the extracellular domain, **Org 43553** interacts with the transmembrane domain of the receptor.[6][7] This interaction induces a conformational change in the receptor, leading to the activation of the G-protein-coupled signaling cascade. Specifically, **Org 43553** stimulates the adenylyl cyclase pathway, resulting in an increase in intracellular cyclic AMP (cAMP).[6][7] This cAMP surge is the primary downstream signal that mimics the natural LH surge, initiating the physiological processes of oocyte maturation, cumulus expansion, and ultimately, follicular rupture and ovulation.[7][8]



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Org 43553 signaling pathway for ovulation induction.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo pharmacological parameters of **Org 43553**.

Table 1: In Vitro Receptor Activity of **Org 43553**[1][9]

Receptor	Assay System	Parameter	Value
Human LH Receptor	CHO cells with CRE-luciferase	EC50	3.7 nM
Human FSH Receptor	CHO cells	EC50	110 nM
Human TSH Receptor	HEK293 cells	Agonistic Activity	Slight, at >3 μ M
Human CRF1 Receptor	CHO cells	Agonistic Activity	None detected

Table 2: Pharmacokinetic Properties of **Org 43553**[\[1\]](#)[\[2\]](#)

Species	Administration	Bioavailability	Elimination Half-life
Rat	Oral	79%	4.5 hours
Rat	Intravenous	-	3.4 hours
Dog	Oral	44%	Not Reported
Human	Oral	-	30 - 47 hours [3] [4]

Table 3: In Vivo Efficacy of **Org 43553** for Ovulation Induction in Animal Models[\[1\]](#)[\[2\]](#)[\[9\]](#)

Animal Model	Treatment Protocol	Org 43553 Dose (Oral)	Outcome
Immature Mice (BDF1)	Humegon priming (12.5 IU/mouse s.c.) for 48h	50 mg/kg	Ovulation induced
Cyclic Rats	GnRH-antagonist (Org 30850, 10 µg/kg s.c.) treated	5 - 50 mg/kg	Dose-dependent increase in ovulation
Cyclic Rats	GnRH-antagonist treated	25 mg/kg	Ovulation rate comparable to hCG (75 IU/kg s.c.)
Cyclic Rats	Mated after treatment	25 mg/kg	Normal fertilization, implantation, and fetal development

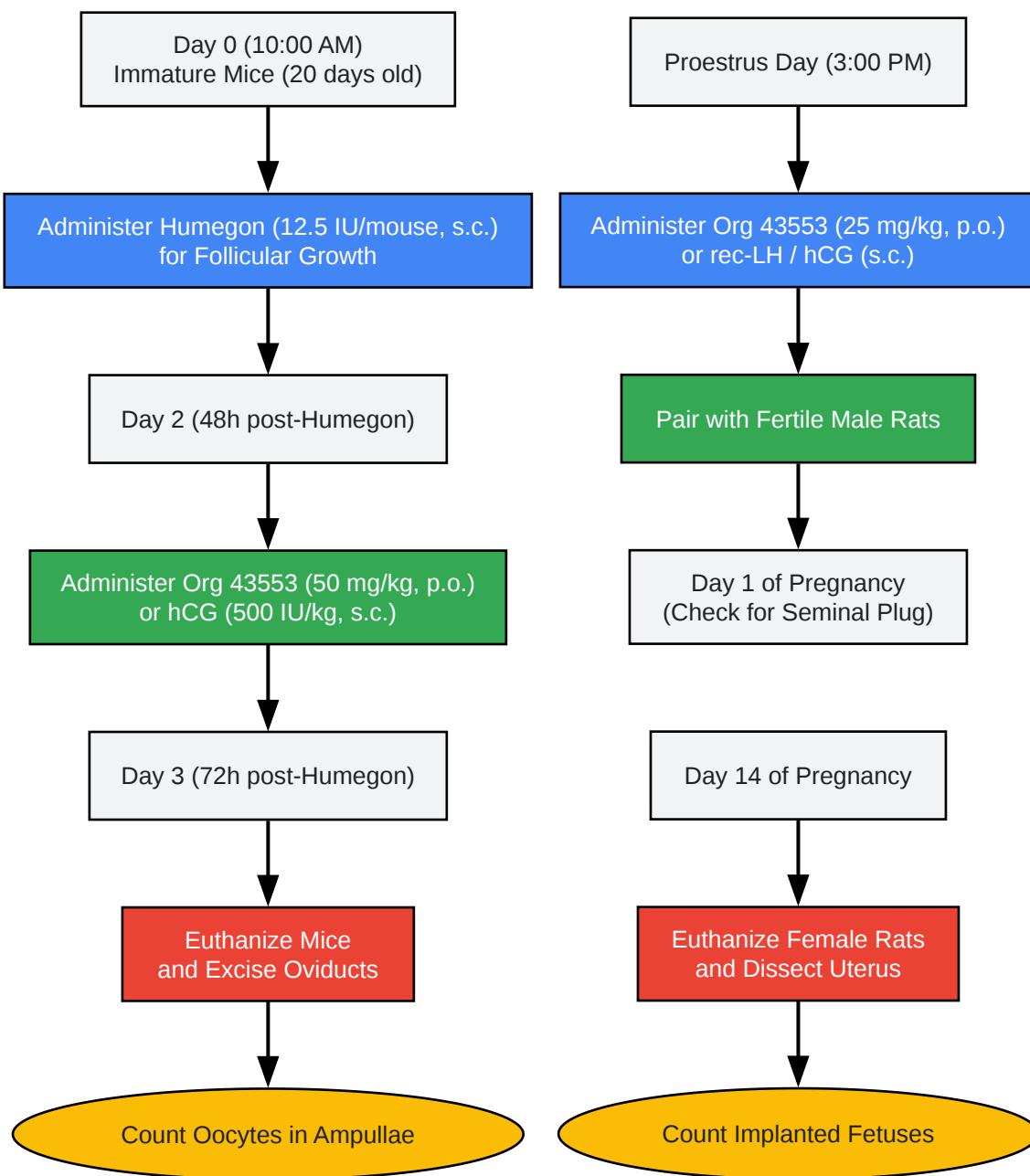
Experimental Protocols

The following are detailed protocols for in vivo ovulation induction using **Org 43553** in common laboratory animal models.

Protocol 1: Ovulation Induction in Immature, Gonadotropin-Primed Mice

This model is useful for initial screening and efficacy testing of ovulation-inducing agents.

- Animals: Immature female BDF1 mice, 20 days of age.
- Materials:
 - **Org 43553**
 - Vehicle: 10% Cremophor in water
 - Humegon (or other FSH/LH preparation like PMSG)
 - Saline (0.9% NaCl)
 - hCG (positive control)
- Procedure:
 - On day 0, at 10:00 AM, administer Humegon (12.5 IU/mouse) subcutaneously (s.c.) to stimulate follicular growth.[\[1\]](#)
 - After 48 hours, induce ovulation with a single oral gavage of **Org 43553** (50 mg/kg) dissolved in 10% Cremophor.[\[1\]](#) For the positive control group, administer hCG (500 IU/kg) subcutaneously in saline.[\[1\]](#)
 - At 72 hours after the Humegon injection, euthanize the animals by cervical dislocation.[\[1\]](#)
 - Excise the oviducts and place them in saline.
 - Under a dissecting microscope, count the number of oocytes in the ampullae to determine the ovulation rate.



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References

- 1. academic.oup.com [academic.oup.com]
- 2. Induction of ovulation by a potent, orally active, low molecular weight agonist (Org 43553) of the luteinizing hormone receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. First evidence of ovulation induced by oral LH agonists in healthy female volunteers of reproductive age - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. Induction of ovulation by a potent, orally active, low molecular weight agonist (Org 43553) of the luteinizing hormone ... [ouci.dntb.gov.ua]
- 6. researchgate.net [researchgate.net]
- 7. A signaling-selective, nanomolar potent allosteric low molecular weight agonist for the human luteinizing hormone receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. medchemexpress.com [medchemexpress.com]
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